

Essential Safety and Handling Protocols for the DG-041 Differential Pressure Switch

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Compound of Interest

Compound Name: DG-041

Cat. No.: B7949308

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Clarification of Product Identity: The **DG-041** is not a chemical substance but an electrical differential pressure switch manufactured by ARGO-HYTOS. It functions as a clogging indicator for pressure and high-pressure filters in hydraulic systems.^{[1][2][3]} This document provides essential safety and logistical information for the handling, installation, and disposal of this industrial component, tailored for researchers, scientists, and drug development professionals who may encounter such equipment in a laboratory or pilot plant setting.

Technical Specifications

For ease of reference, the key quantitative data for the **DG-041** are summarized in the table below.

Parameter	Value
Maximum Operating Pressure	450 bar (6527 psi)[1][2]
Response/Switching Pressure	Up to 5.0 bar (73 psi)
Operating Temperature Range (Fluid)	-30 °C to +100 °C (-22 °F to +212 °F)
Ambient Temperature Range	-30 °C to +80 °C (-22 °F to +176 °F)
Operating Voltage	10 ... 30 V DC (for models with LEDs)
Electrical Protection	IP 65 (with mounted and secured socket)
Materials of Construction	Housing: Aluminum alloy, Piston: Brass, Socket: Polyamide, Seals: NBR (FPM on request)

Personal Protective Equipment (PPE) for Handling

While the **DG-041** itself is not hazardous, its application in pressurized hydraulic systems presents potential mechanical and chemical exposure risks. The following PPE is recommended to mitigate these hazards during installation, maintenance, and disposal.

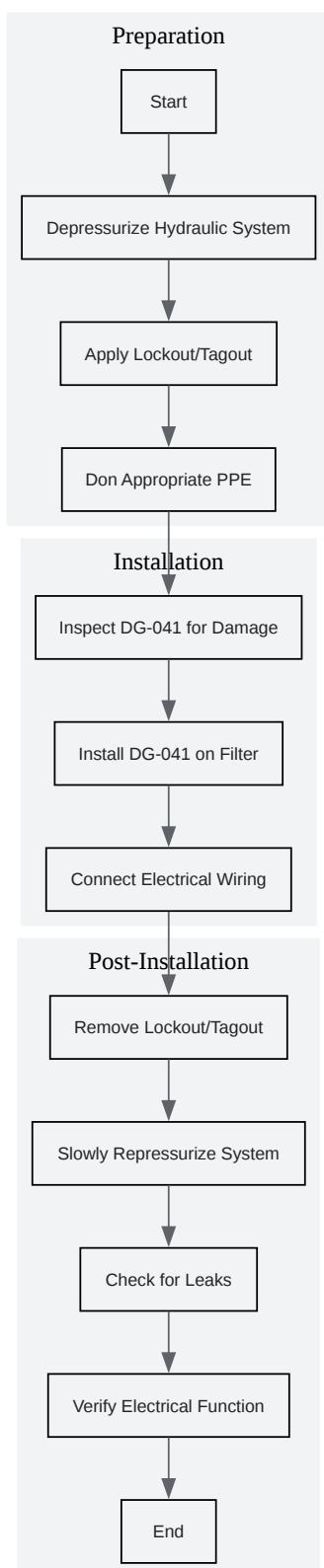
Potential Hazards and Recommended PPE

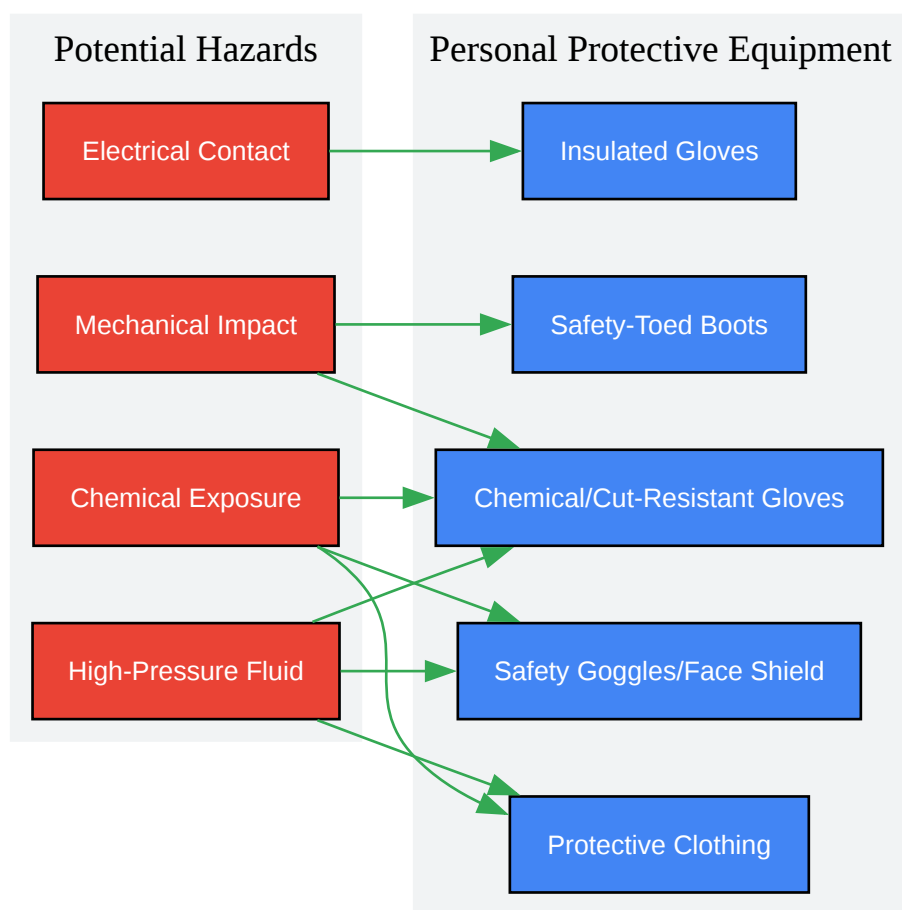
Potential Hazard	Description	Recommended Personal Protective Equipment (PPE)
High-Pressure Fluid Injection	Hydraulic systems operate under high pressure. A pinhole leak can release fluid at a velocity high enough to penetrate the skin, causing severe injury.	Safety Goggles or Face Shield: To protect against fluid sprays. Chemical-Resistant Gloves: To prevent skin contact with hydraulic fluids. Protective Clothing/Coveralls: To shield the body from leaks and splashes.
Mechanical Impact	Dropping the component or other tools during installation or maintenance can cause impact injuries.	Safety-Toed Boots: To protect feet from falling objects. Gloves: To improve grip and protect hands.
Sharp Edges	The component or surrounding equipment may have sharp edges that can cause cuts or abrasions.	Cut-Resistant Gloves: To protect hands from sharp edges.
Chemical Exposure	Hydraulic fluids may be irritating or harmful upon contact with skin or eyes.	Safety Goggles or Face Shield: To protect eyes from splashes. Chemical-Resistant Gloves: To prevent skin contact. Protective Clothing/Coveralls: To protect against spills.
Electrical Hazards	The DG-041 is an electrical device. Improper handling during installation or maintenance can pose a risk of electric shock.	Insulated Gloves: When working with electrical connections. Adherence to Lockout/Tagout Procedures: To ensure the system is de-energized before work begins.

Operational Plans and Methodologies

Workflow for Safe Installation

The following diagram outlines the procedural steps for the safe installation of the **DG-041**.





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References

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- 2. DG 041 | Clogging Indicators | ARGO-HYTOS [argo-hytos.com]
- 3. ARGO-HYTOS DG 041 [ulbrich-group.com]
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